

# An In-depth Technical Guide to the Physical Properties of 3-Iodobenzaldehyde

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## Compound of Interest

Compound Name: 3-Iodobenzaldehyde

Cat. No.: B1295965

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This guide provides a comprehensive overview of the core physical properties of **3-Iodobenzaldehyde**, with a specific focus on its melting point. It includes a summary of its physicochemical data and a detailed, generalized protocol for melting point determination.

## Core Physical and Chemical Properties

**3-Iodobenzaldehyde** is an organic aromatic compound that serves as a valuable intermediate in various synthetic processes, including the preparation of pharmaceuticals and dyes.<sup>[1]</sup> Its physical characteristics are crucial for its handling, storage, and application in research and development.

## Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **3-Iodobenzaldehyde** compiled from various chemical suppliers and databases.

Property	Value	Citations
Melting Point	57-60 °C (lit.)	[1][2]
54.0-60.0 °C	[3]	
Boiling Point	266.1 °C (at 760 mmHg)	
124-125 °C (at 13 mmHg)	[1]	
Molecular Formula	C <sub>7</sub> H <sub>5</sub> IO	[1][4][5]
Molecular Weight	232.02 g/mol	[4][5]
Appearance	White to pale yellow crystalline powder or fused solid.	[1][3][6]
Solubility	Slightly soluble in water.	[1][6]
Storage Temperature	2-8 °C	[1]
CAS Number	696-41-3	[5]

## Experimental Protocol: Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities tend to depress the melting point and broaden the melting range.[7] The most common and accessible method for determining the melting point of an organic solid like **3-Iodobenzaldehyde** is the capillary melting point technique.

Objective: To determine the melting point range of a solid sample of **3-Iodobenzaldehyde**.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Calibrated thermometer or digital temperature probe
- Glass capillary tubes (sealed at one end)
- Watch glass

- Spatula

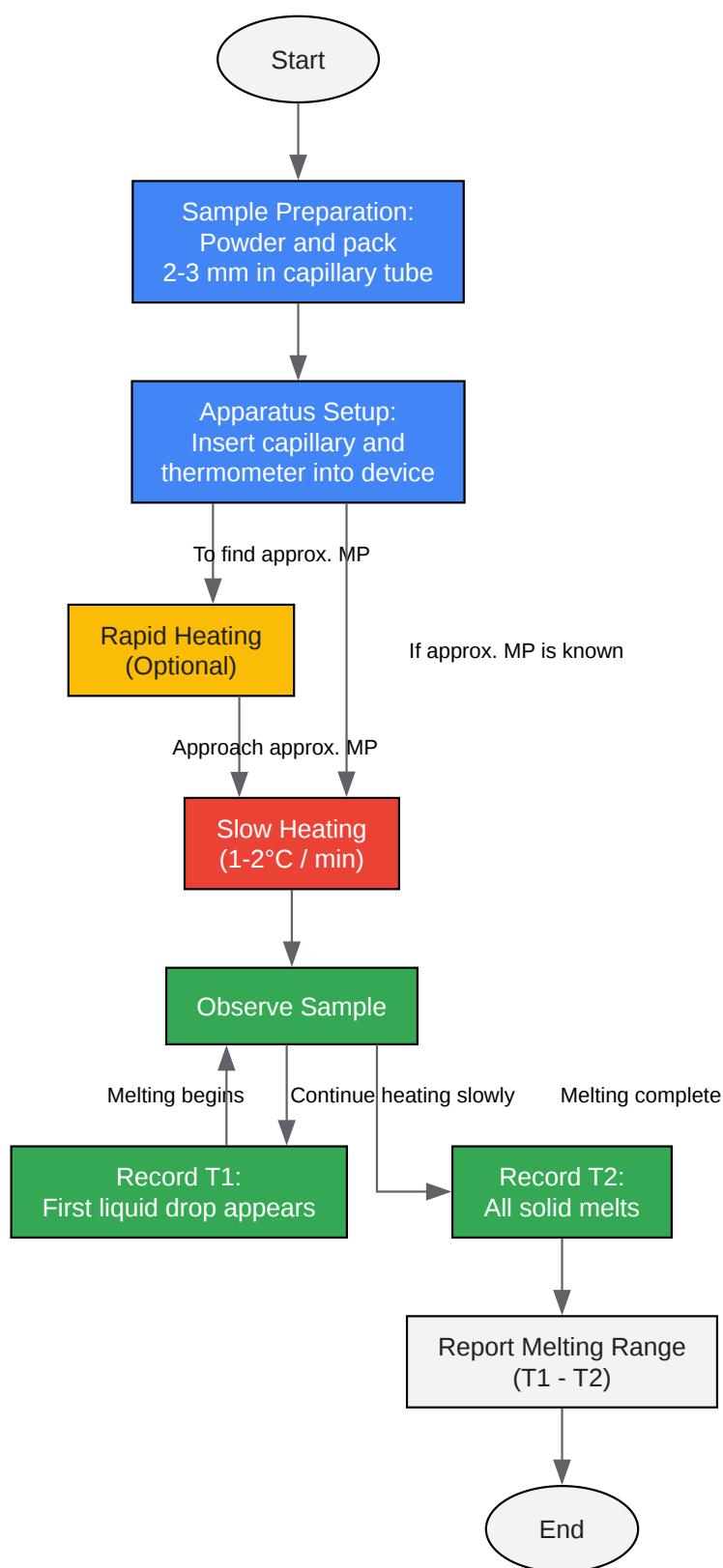
Procedure:

- Sample Preparation:
  - Place a small amount of **3-Iodobenzaldehyde** on a clean, dry watch glass.
  - If the sample consists of large crystals, gently crush it into a fine powder using a spatula.  
[8][9]
  - Press the open end of a capillary tube into the powdered sample until a small amount of the solid is packed into the tube.[7]
  - Invert the tube and tap it gently on a hard surface to move the powder to the sealed bottom.[7]
  - Repeat until a densely packed column of 2-3 mm of the solid is achieved.
- Apparatus Setup:
  - Place the packed capillary tube into the sample holder of the melting point apparatus.
  - Ensure the thermometer or temperature probe is correctly positioned so that the bulb is level with the bottom of the capillary tube where the sample is located.[7]
- Measurement:
  - Rapid Determination (Optional but Recommended): Heat the apparatus rapidly to get an approximate melting temperature. This allows subsequent, more accurate measurements to be performed more efficiently.
  - Accurate Determination: For a new, cool sample, begin heating the apparatus.
  - Once the temperature is within 15-20°C of the expected melting point, reduce the heating rate to approximately 1-2°C per minute. A slow heating rate is critical for an accurate reading.[7]

- Record the temperature ( $T_1$ ) at which the first drop of liquid appears.
- Continue heating slowly and record the temperature ( $T_2$ ) at which the last crystal of the solid melts completely.
- Reporting:
  - The melting point is reported as the range from  $T_1$  to  $T_2$ .
  - It is good practice to perform at least two careful determinations to ensure consistency.

## Visualized Workflow: Capillary Melting Point Determination

The following diagram illustrates the logical workflow for the experimental determination of a compound's melting point.



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Caption: Workflow for determining the melting point of a solid organic compound.

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